

Technical Monograph: Physicochemical Characterization and Handling of the K-Ras4B Polybasic Domain (VRKRTLRRLL)

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Compound of Interest

Compound Name: *H-VAL-ARG-LYS-ARG-THR-LEU-ARG-ARG-LEU-OH*

CAS No.: *105802-82-2*

Cat. No.: *B3026682*

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Part 1: Executive Technical Overview

The peptide sequence **H-Val-Arg-Lys-Arg-Thr-Leu-Arg-Arg-Leu-OH** (VRKRTLRRLL) corresponds to the polybasic domain (PBD) of the K-Ras4B C-terminal hypervariable region (HVR). This sequence is the critical molecular anchor responsible for the electrostatic recruitment of K-Ras4B to the anionic plasma membrane, specifically interacting with phosphatidylserine and PIP2.

For researchers, this peptide presents a unique set of physicochemical challenges. Its extreme cationic nature (+6 charge at neutral pH) and high arginine content make it intensely hygroscopic and prone to non-specific adsorption to laboratory plastics. This guide details the physical properties, rigorous handling protocols, and quality control measures required to maintain the integrity of this reagent.^{[1][2]}

Part 2: Physicochemical Specifications^[3]

The following data summarizes the theoretical and observed properties of the lyophilized solid.

Table 1: Core Physicochemical Data

Property	Value / Description	Notes
Sequence	H-V-R-K-R-T-L-R-R-L-OH	N-terminus: Free Amine; C-terminus: Free Acid
Molecular Formula	C ₅₄ H ₁₀₈ N ₂₆ O ₁₃	
Molecular Weight	1253.56 Da (Average)	Monoisotopic Mass: ~1252.86 Da
Net Charge (pH 7.0)	+6	Derived from 5 Arg + 1 Lys residues
Isoelectric Point (pI)	~12.5	Highly basic; positively charged at all physiological pHs
Hydrophobicity	Amphipathic / Highly Hydrophilic	Soluble in water; Leucine residues provide partial amphipathicity
Appearance	White, amorphous "fluffy" powder	Can collapse into a sticky gel if exposed to moisture
Counter-Ion	TFA (Standard) or Acetate/Chloride	Critical: See Section 3 for impact on cell toxicity

Part 3: The "Arginine Paradox" – Lyophilization & Counter-Ions[7]

The physical stability of this peptide is dictated by its counter-ion. During solid-phase peptide synthesis (SPPS), the peptide is cleaved using Trifluoroacetic Acid (TFA).[3][4] Unless a specific salt exchange is requested, the lyophilized peptide exists as a TFA salt.

The Hygroscopicity Mechanism

Arginine residues contain a guanidinium group that is capable of forming extensive hydrogen bond networks with water molecules.

- **The Trap:** Upon opening a vial in ambient humidity, the lyophilized cake can absorb atmospheric water within seconds.
- **The Result:** The powder collapses into a viscous, glassy droplet (deliquescence). This makes accurate weighing impossible and accelerates hydrolytic degradation.

Counter-Ion Impact on Research[7]

- **TFA Salts (Standard):** Produce a structurally stable, fluffy cake that is easy to handle. However, TFA is cytotoxic and can artificially alter cellular potassium channels or acidify culture media.
- **Acetate/Chloride Salts:** Biocompatible, but extremely difficult to lyophilize. These salts often result in a "glassy" or "shrink-wrapped" appearance inside the vial. This is not a sign of degradation but a physical characteristic of the salt form.

Part 4: Validated Handling & Reconstitution Protocols

Protocol A: Safe Opening & Storage

- **Causality:** Preventing condensation is easier than removing it. Cold vials act as condensers for atmospheric moisture.
- **Step 1:** Remove the vial from -20°C storage.
- **Step 2:** Allow the vial to equilibrate to room temperature (20–25°C) for at least 60 minutes inside a desiccator. Do NOT open the cap before this time.
- **Step 3:** Once opened, flush the headspace with dry nitrogen or argon before re-sealing if not using the entire amount.

Protocol B: Reconstitution (Self-Validating System)

- Challenge: Phosphate buffers (PBS) can cause precipitation of highly cationic peptides at high concentrations due to charge neutralization/bridging.
- Step 1: Dissolve the peptide in sterile, nuclease-free water first. This ensures complete solvation of the charged residues.
 - Target Concentration: 1–5 mg/mL (Stock).
- Step 2: Vortex gently. The solution should be clear and colorless.
 - Validation: Hold the vial against a black background. Any turbidity indicates aggregation or salt impurities.
- Step 3: Dilute this water stock into your working buffer (e.g., PBS or HEPES).
 - Note: If using for cellular assays, ensure the final TFA concentration is <0.1% to avoid cytotoxicity.

Diagram 1: Handling & Reconstitution Logic

The following diagram illustrates the decision matrix for handling this hygroscopic peptide.



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Caption: Workflow for minimizing moisture uptake and ensuring solubility. Note the critical step of water solubilization prior to buffer introduction.

Part 5: Quality Control & Experimental Application

HPLC Analysis of Polybasic Peptides

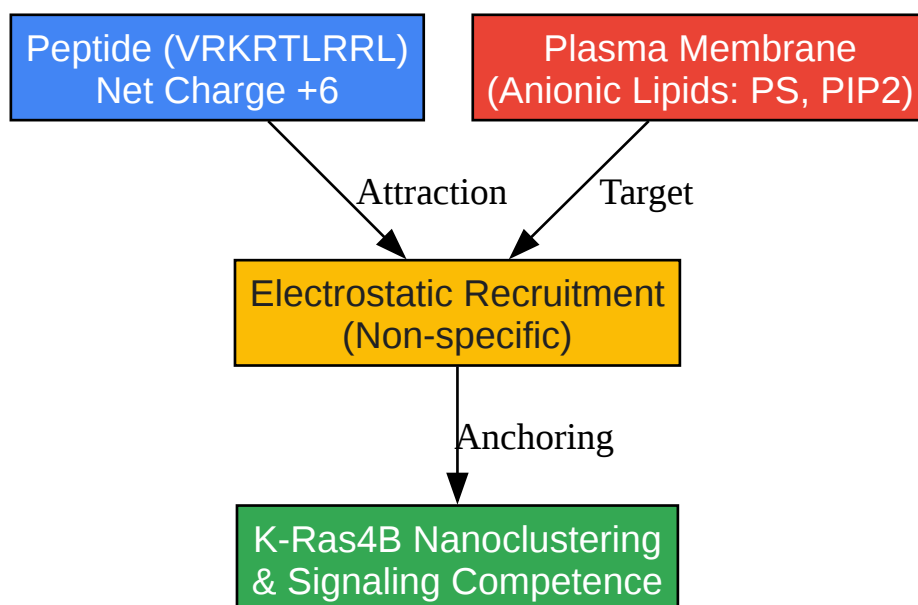
Standard C18 gradients often fail to retain this peptide because it is too hydrophilic.

- Recommendation: Use an ion-pairing agent in the mobile phase.
 - Buffer A: Water + 0.1% TFA (essential for retention).
 - Buffer B: Acetonitrile + 0.1% TFA.
 - Column: C18 or C8 wide-pore (300Å) to prevent pore exclusion.

Membrane Interaction Mechanism

This peptide functions by electrostatic attraction. In experimental setups (e.g., Liposome Binding Assays), the peptide will bind strongly to vesicles containing PS (Phosphatidylserine) or PIP2.

Diagram 2: Mechanism of Action (K-Ras4B PBD)



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Caption: The electrostatic mechanism by which the polybasic domain anchors K-Ras4B to anionic membrane surfaces.

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